

Steppogenin: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Steppogenin

Cat. No.: B192451

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Foreword: **Steppogenin**, a naturally occurring flavanone, has garnered significant scientific interest for its potent biological activities, particularly in the realms of angiogenesis and oncology. This technical guide provides a comprehensive overview of **Steppogenin**'s chemical structure, physicochemical properties, and its multifaceted biological effects. Detailed experimental protocols for key assays and visualizations of associated signaling pathways are included to facilitate further research and drug development efforts.

Chemical Structure and Properties

Steppogenin, a member of the flavonoid family, is chemically classified as a flavanone. Its systematic IUPAC name is 2-(2,4-dihydroxyphenyl)-5,7-dihydroxy-2,3-dihydrochromen-4-one. The compound is characterized by a C6-C3-C6 skeleton, typical of flavonoids, with specific hydroxylation patterns that contribute to its biological activity.

Chemical Identifiers

Identifier	Value
CAS Number	56486-94-3
Molecular Formula	C ₁₅ H ₁₂ O ₆
Molecular Weight	288.26 g/mol
SMILES	<chem>C1C(OC2=CC(=CC(=C2C1=O)O)O)C3=C(C=C(C=C3)O)O</chem> [1]
InChI	InChI=1S/C15H12O6/c16-7-1-2-9(10(18)3-7)13-6-12(20)15-11(19)4-8(17)5-14(15)21-13/h1-5,13,16-19H,6H2/t13-/m0/s1 [1]

Physicochemical Properties

Property	Value	Reference
Melting Point	255 - 257 °C	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]
Appearance	Powder	[3] [4]

Biological Activity and Pharmacokinetics

Steppogenin exhibits a range of biological activities, with its anti-angiogenic and anti-tumor properties being the most extensively studied. It is a potent inhibitor of Hypoxia-Inducible Factor-1 α (HIF-1 α) and Delta-like ligand 4 (DLL4).[\[5\]](#)[\[6\]](#)[\[7\]](#)

Quantitative Biological Data

Target/Activity	IC ₅₀ /Measurement	Cell Line/Model	Reference
HIF-1 α	0.56 μ M	Not specified	[5] [6]
DLL4	8.46 μ M	Not specified	[5] [6]
Mushroom Tyrosinase	< 50 μ M	In vitro	[1] [3]

Pharmacokinetic Profile

A study in mice revealed the following pharmacokinetic parameters for **Steppogenin** administered via different routes:

Administration Route	Bioavailability (%)
Intravenous (IV)	100
Subcutaneous (SC)	84.7 - 96.0
Intraperitoneal (IP)	54.0 - 54.6
Oral (PO)	5.73 - 10.0

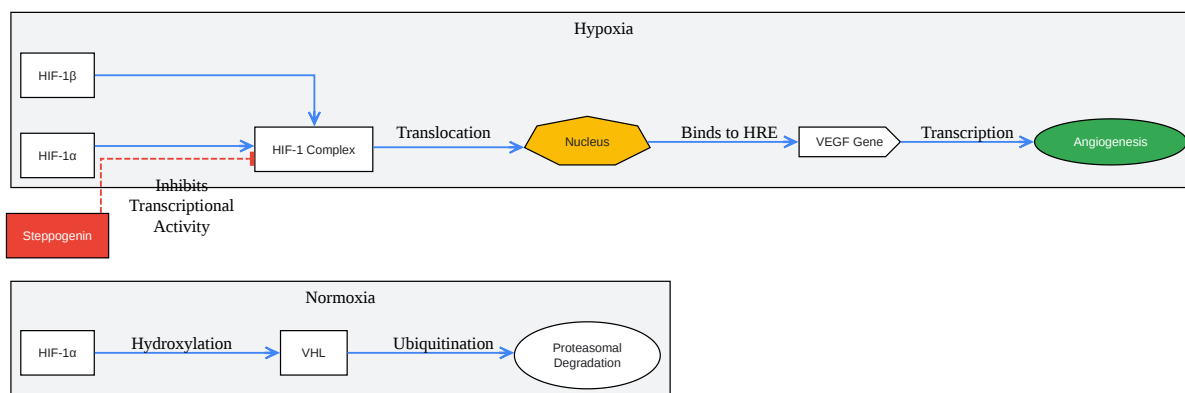
The low oral bioavailability is suggested to be due to P-glycoprotein (P-gp) efflux and first-pass metabolism.

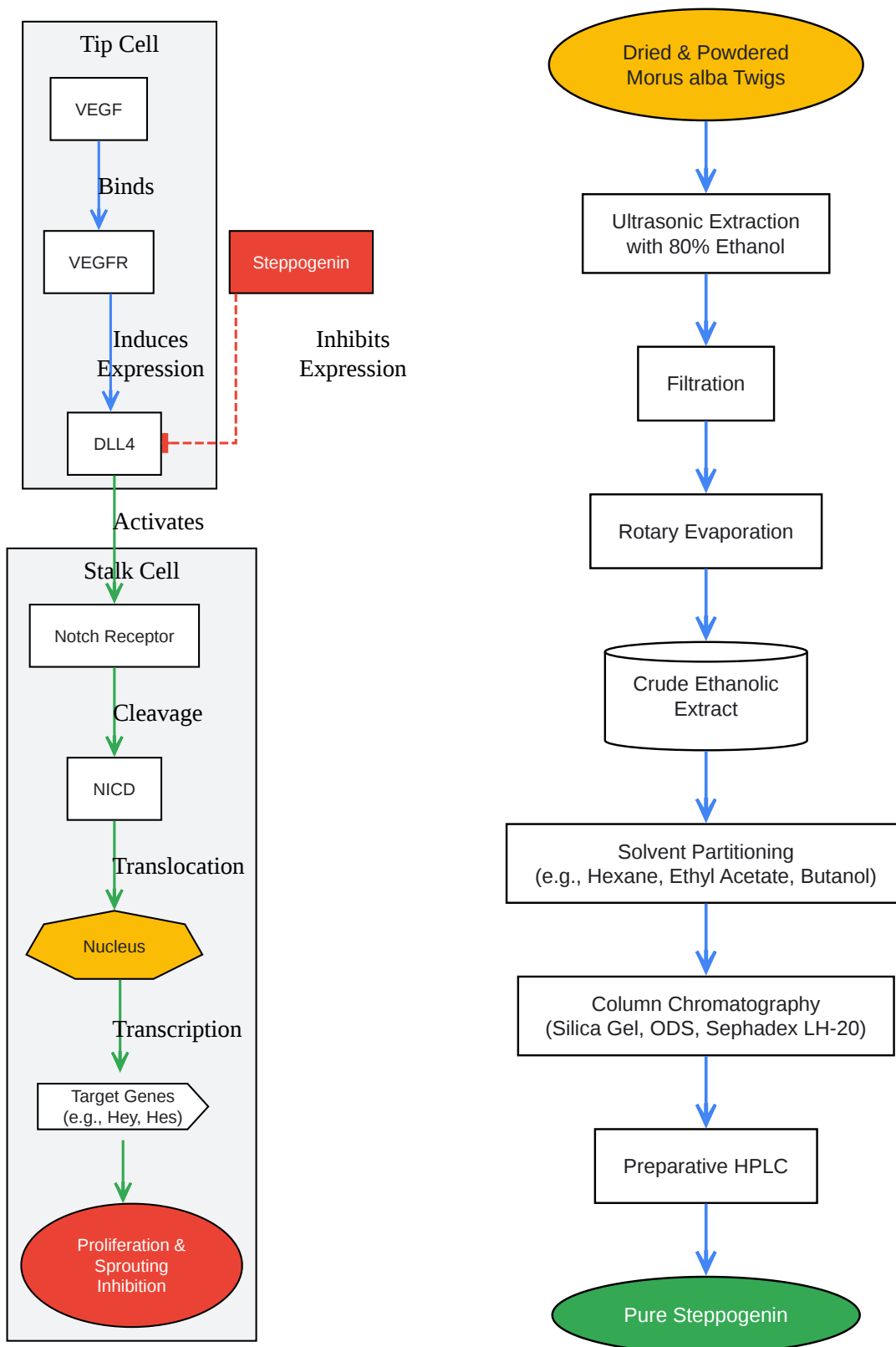
Signaling Pathways Modulated by Steppogenin

Steppogenin's biological effects are primarily mediated through the inhibition of the HIF-1 α and DLL4/Notch signaling pathways, both of which are critical for angiogenesis.

HIF-1 α Signaling Pathway

Under hypoxic conditions, HIF-1 α is stabilized and promotes the transcription of genes involved in angiogenesis, such as Vascular Endothelial Growth Factor (VEGF). **Steppogenin** inhibits the transcriptional activity of HIF-1 α , thereby downregulating these pro-angiogenic factors.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Human Endothelial Cell Spheroid-based Sprouting Angiogenesis Assay in Collagen | RE-Place [re-place.be]
- 2. Delta-like ligand 4 (Dll4) is induced by VEGF as a negative regulator of angiogenic sprouting - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Human Endothelial Cell Spheroid-based Sprouting Angiogenesis Assay in Collagen [en.bio-protocol.org]
- 4. researchgate.net [researchgate.net]
- 5. Human Endothelial Cell Spheroid-based Sprouting Angiogenesis Assay in Collagen [bio-protocol.org]
- 6. researchgate.net [researchgate.net]
- 7. assaygenie.com [assaygenie.com]
- To cite this document: BenchChem. [Steppogenin: A Technical Guide to its Chemical Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192451#chemical-structure-and-properties-of-steppogenin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com